

UFP-101 TFA: A Technical Guide to Safety, Storage, and Handling

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Compound of Interest

Compound Name: UFP-101 TFA

Cat. No.: B15619808

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For Researchers, Scientists, and Drug Development Professionals

Introduction: **UFP-101 TFA** is a potent and selective antagonist for the Nociceptin/Orphanin FQ (N/OFQ) peptide receptor (NOP), also known as the opioid receptor-like 1 (ORL1) receptor.^[1]^[2]^[3]^[4] As a valuable tool in neuroscience and pharmacology research, particularly in studies related to pain, mood disorders, and inflammation, a thorough understanding of its safe handling, storage, and experimental application is paramount.^[1]^[4]^[5] This guide provides an in-depth overview of the safety protocols, storage conditions, and experimental considerations for **UFP-101 TFA**, tailored for a scientific audience.

Chemical and Physical Properties

UFP-101 is a synthetic peptide, and its trifluoroacetate (TFA) salt is the commonly supplied form for research.^[6]

Property	Value	Source
Chemical Name	[Nphe ¹ , Arg ¹⁴ , Lys ¹⁵]N/OFQ-NH ₂ (TFA Salt)	[2][3]
Molecular Formula	C ₈₄ H ₁₃₉ F ₃ N ₃₂ O ₂₃	[6][7]
Molecular Weight	2022.19 g/mol	[6][7]
Appearance	White to off-white solid powder	[6]
Purity (HPLC)	≥98%	

Safety and Hazard Information

A comprehensive Safety Data Sheet (SDS) for **UFP-101 TFA** is not readily available. However, based on information from suppliers and the known hazards of trifluoroacetic acid, the following precautions should be taken.

GHS Hazard Classification

The following hazard information is based on the GHS classification for UFP-101 trifluoroacetate salt.

Hazard Class	Code	Description
Skin Irritation	H315	Causes skin irritation
Eye Irritation	H319	Causes serious eye irritation
Specific target organ toxicity — Single exposure (Respiratory system)	H335	May cause respiratory irritation

Source: Sigma-Aldrich

Precautionary Measures

Precautionary Code	Description
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.
P264	Wash skin thoroughly after handling.
P271	Use only outdoors or in a well-ventilated area.
P280	Wear protective gloves/ eye protection/ face protection.
P302 + P352	IF ON SKIN: Wash with plenty of soap and water.
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Source: Sigma-Aldrich

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move victim to fresh air and keep at rest in a position comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.[8][9]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower. Wash contaminated clothing before reuse. If skin irritation occurs: Get medical advice/attention.[8][9]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists: Get medical advice/attention.[8][9]
Ingestion	Rinse mouth. Do NOT induce vomiting. Immediately call a POISON CENTER or doctor/physician.[8][9]

Storage and Stability

Proper storage is critical to maintain the integrity and activity of **UFP-101 TFA**.

Condition	Temperature	Duration	Notes
Powder (Unopened)	-80°C	2 years	Sealed storage, away from moisture and light. [6]
-20°C	1 year	Sealed storage, away from moisture and light. [6]	
In Solvent	-80°C	6 months	Sealed storage, away from moisture and light. [6]
-20°C	1 month	Sealed storage, away from moisture and light. [6]	

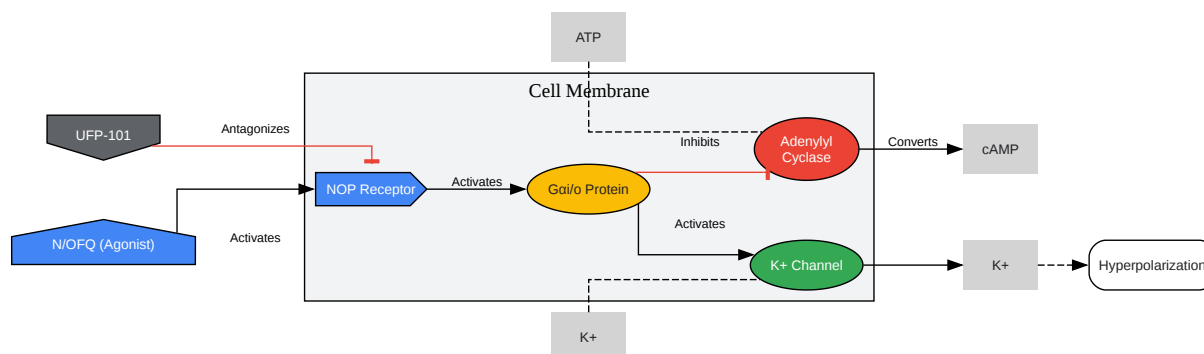
Handling and Personal Protective Equipment (PPE)

Due to its potential irritant properties, appropriate personal protective equipment should be worn at all times when handling **UFP-101 TFA**.

- Engineering Controls: Handle in a well-ventilated area, preferably in a chemical fume hood.
- Eye/Face Protection: Wear chemical safety goggles or a face shield.
- Skin Protection: Wear nitrile or other appropriate chemical-resistant gloves. A lab coat should be worn.
- Respiratory Protection: For operations where dust may be generated, a NIOSH-approved particulate respirator is recommended.

Signaling Pathway of UFP-101 TFA

UFP-101 acts as a competitive antagonist at the NOP receptor. The NOP receptor is a G-protein coupled receptor (GPCR) that primarily signals through the G*ai/o* pathway.



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Caption: UFP-101 antagonism of the NOP receptor signaling pathway.

Experimental Protocols

The following are examples of experimental methodologies where **UFP-101 TFA** has been utilized.

In Vivo Antinociceptive Assay (Mouse Tail Withdrawal)

This protocol assesses the effect of UFP-101 on the spinal antinociceptive effects of N/OFQ.

- Animal Model: Male Swiss mice.
- Drug Administration: Intrathecal (i.t.) injections are performed on conscious mice.
- Procedure:
 - Inject UFP-101 (or vehicle) i.t.
 - After a predetermined time, inject N/OFQ i.t.

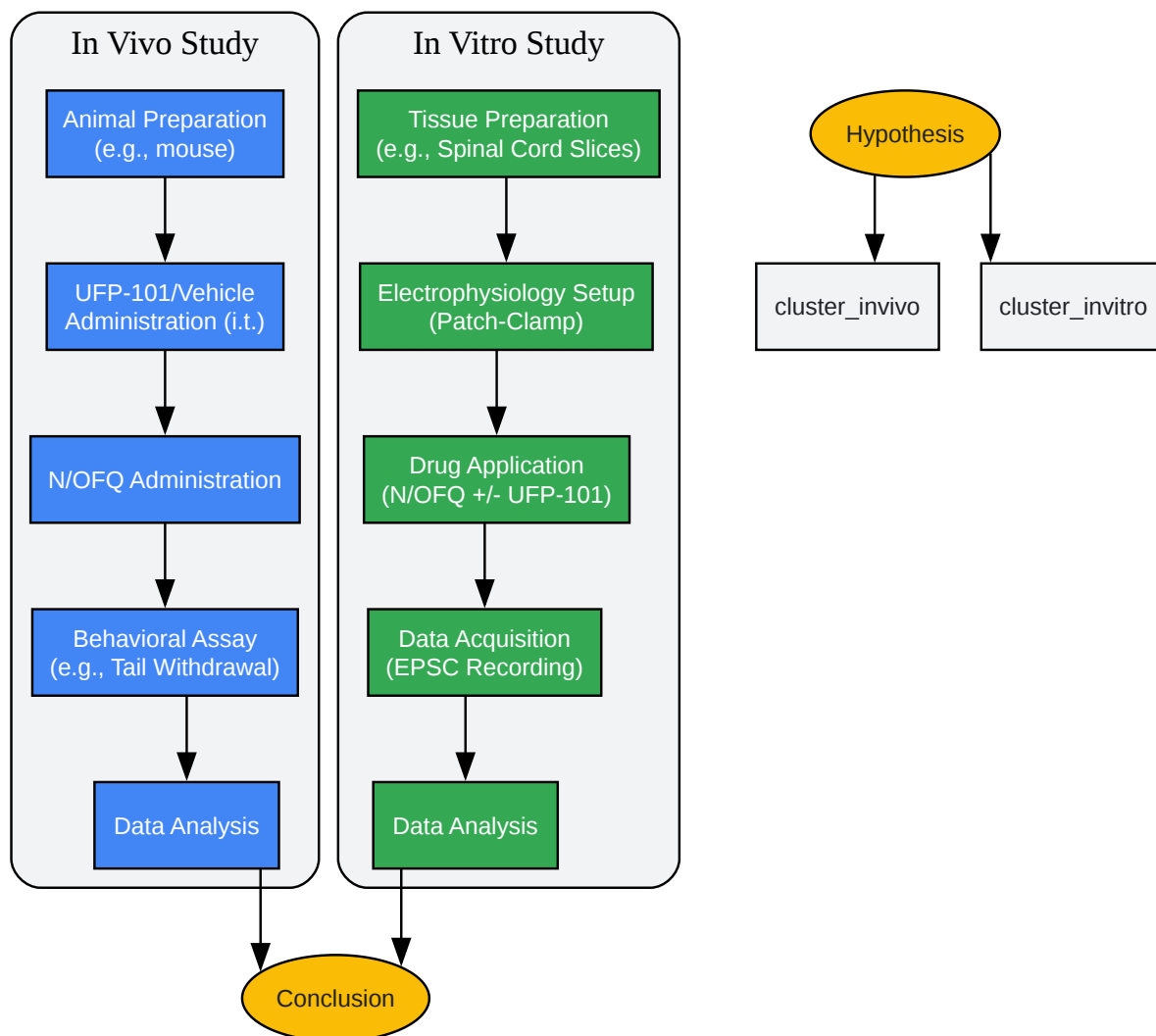
- Measure the tail withdrawal latency in response to a thermal stimulus (e.g., radiant heat source).
- A cut-off time is established to prevent tissue damage.
- Endpoint: An increase in tail withdrawal latency is indicative of an antinociceptive effect. UFP-101 is expected to reverse the antinociceptive effect of N/OFQ.[\[10\]](#)

In Vitro Electrophysiology (Spinal Cord Slices)

This protocol investigates the mechanism of action of UFP-101 at the cellular level.

- Preparation: Prepare transverse slices of the lumbar spinal cord from mice.
- Recording: Perform whole-cell patch-clamp recordings from neurons in laminae I and II of the dorsal horn.
- Procedure:
 - Evoke excitatory postsynaptic currents (EPSCs) by stimulating dorsal root afferents.
 - Bath-apply N/OFQ to the slice and record the change in EPSC amplitude. N/OFQ is expected to reduce EPSC amplitude.
 - Co-apply UFP-101 with N/OFQ. UFP-101 is expected to reverse the N/OFQ-induced reduction in EPSC amplitude in a concentration-dependent manner.[\[10\]](#)

Experimental Workflow Diagram



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Caption: General experimental workflow for **UFP-101 TFA** studies.

Conclusion

UFP-101 TFA is a critical research tool for investigating the N/OAQ-NOP receptor system. Adherence to the safety, storage, and handling guidelines outlined in this document is essential for ensuring the integrity of experimental results and the safety of laboratory personnel. Researchers should always consult the most recent information from their supplier and institutional safety office before working with this compound.

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